

Application Notes and Protocols: PH11 (PHF11) Antibody for Immunohistochemistry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PHD Finger Protein 11 (PHF11), which appears to be referenced by the shorthand **PH11**, is a crucial protein involved in multiple cellular processes. It has been identified as a DNA damage response (DDR) factor that plays a significant role in the 5' end resection of double-strand breaks (DSBs), ATR signaling, and homologous recombination (HR) for DNA repair.[1][2][3] Furthermore, PHF11 is recognized as a transcriptional co-activator in the immune system, particularly in regulating T-cell activation and the expression of Th1-type cytokines.[4][5] Given its involvement in such critical pathways, the PHF11 antibody is an invaluable tool for researchers in oncology, immunology, and drug development to investigate cellular responses to DNA damage and immune regulation.

These application notes provide detailed protocols and data for the use of the **PH11** (PHF11) antibody in immunohistochemistry (IHC), enabling the visualization and analysis of PHF11 protein expression within the cellular and tissue context.

Data Presentation Recommended Antibody Specifications and Dilutions



Parameter	Specification	Source
Target	PHD Finger Protein 11 (PHF11)	[6]
Host Species	Rabbit	[6]
Clonality	Polyclonal	[6]
Validated Applications	Immunohistochemistry (IHC), Western Blot (WB), Immunofluorescence (IF)	[5][6]
Species Reactivity	Human, Mouse, Rat	[5]
Recommended Dilution for IHC-Paraffin	1:50 - 1:200	[6]
Positive Control Tissue	Human Kidney (strong positivity in tubules and glomeruli)	[6]

Antigen Retrieval

Method	Buffer	рН	Time and Temperature	Source
Heat-Induced Epitope Retrieval (HIER)	10 mM Sodium Citrate Buffer	6.0	High pressure, refer to specific equipment guidelines	[5]

Signaling Pathways and Experimental Workflows PHF11 in DNA Damage Response (DSB Repair)

PHF11 is a key player in the homologous recombination pathway of DNA double-strand break repair. It facilitates the resection of DNA ends, a critical step for initiating the repair process. PHF11 interacts with Replication Protein A (RPA) and the exonuclease EXO1. It functions by stimulating EXO1's activity, which is otherwise inhibited by RPA, thereby promoting the

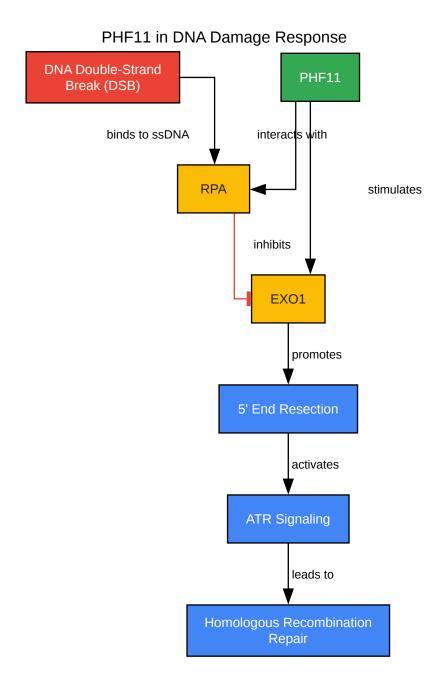




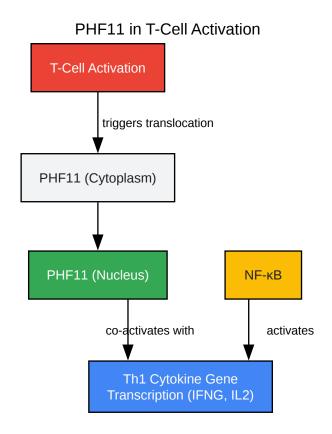


formation of 3' single-stranded DNA overhangs necessary for ATR signaling and subsequent repair.[1][2][3]

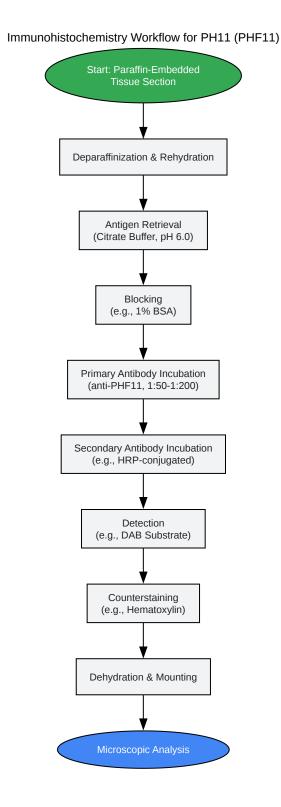












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